

Essential Safety and Operational Guide for 4-Methylumbelliferyl beta-D-xylopyranoside

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Compound of Interest

Compound Name: 4-Methylumbelliferyl beta-D-xylopyranoside

Cat. No.: B1207223

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This guide provides critical safety and handling information for researchers, scientists, and drug development professionals working with **4-Methylumbelliferyl beta-D-xylopyranoside** (CAS No. 6734-33-4). Adherence to these protocols is essential for ensuring laboratory safety and maintaining the integrity of your experiments.

Hazard Identification and Personal Protective Equipment (PPE)

4-Methylumbelliferyl beta-D-xylopyranoside is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)
- Causes skin irritation (Skin corrosion/irritation - Category 2)
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Recommended Equipment	Specification Notes
Eye/Face Protection	Safety glasses with side-shields or goggles	Must be worn at all times in the laboratory. A face shield may be necessary for splash hazards. ^[1]
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option. Inspect gloves prior to use. ^[1]
Skin and Body Protection	Laboratory coat	A standard lab coat should be worn and kept fastened to protect from skin contact.
Respiratory Protection	Type N95 (US) or equivalent respirator	Required when handling the powder form to avoid inhalation of dust particles. ^[1]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Storage Conditions: Store in a tightly closed container in a dry and well-ventilated place. The recommended storage temperature is -20°C.^{[1][2]}
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.

First Aid Measures:

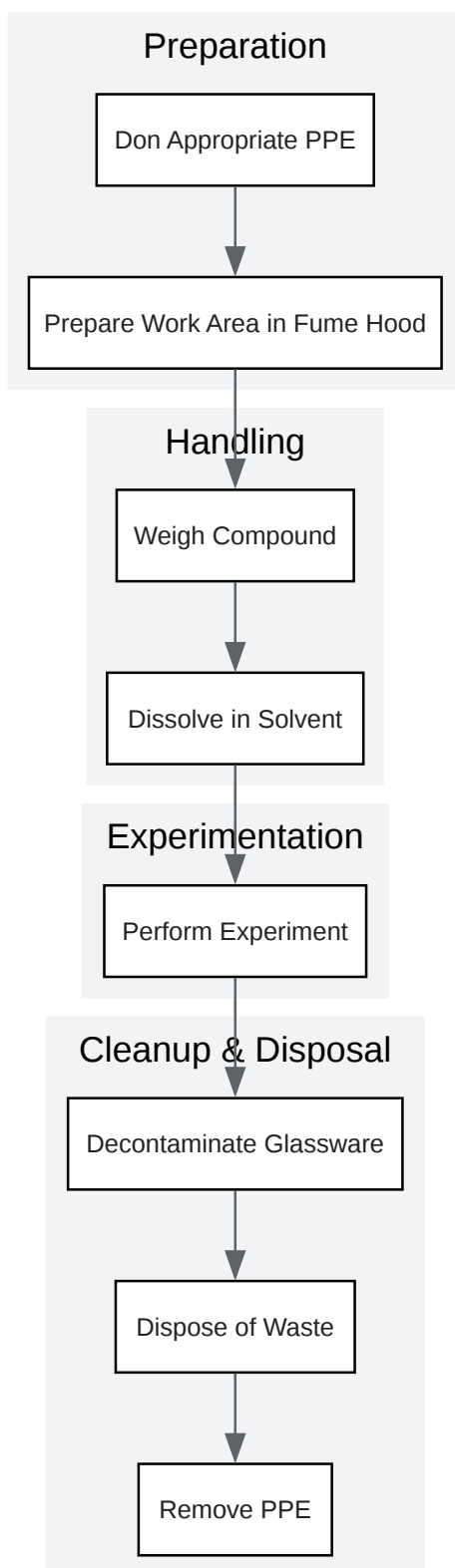
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal Plan: Dispose of this chemical and its container in accordance with local, regional, and national regulations. Waste materials should be handled by a licensed waste disposal company. Do not allow the product to reach the sewage system.

Experimental Workflow: Handling 4-Methylumbelliferyl beta-D-xylopyranoside

The following diagram outlines the standard workflow for safely handling **4-Methylumbelliferyl beta-D-xylopyranoside** in a laboratory setting.



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Caption: Workflow for handling **4-Methylumbelliferyl beta-D-xylopyranoside**.

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References

- 1. β -xylosidase substrate, fluorogenic, $\geq 98\%$ (HPLC), powder | Sigma-Aldrich [sigmaaldrich.com]
- 2. goldbio.com [goldbio.com]
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